Spectroscopic Analysis of Ketanserinol: A Technical Guide

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Compound of Interest

Compound Name:	*Ketanserinol*
CAS No.:	*76330-73-9*
Cat. No.:	*B1673594*

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Abstract

Ketanserinol, the principal metabolite of the antihypertensive drug Ketanserin, plays a significant role in the overall pharmacological profile of its parent compound. A thorough understanding of its physicochemical properties is paramount for comprehensive pharmacokinetic and pharmacodynamic modeling. This technical guide provides an in-depth overview of the spectroscopic analysis of **Ketanserinol**, presenting a summary of expected quantitative data, detailed experimental protocols for key analytical techniques, and a visualization of its presumed signaling pathways. This document is intended to serve as a foundational resource for researchers engaged in the study of **Ketanserinol** and related compounds.

Chemical Structure and Properties

Ketanserinol is formed via the reduction of the ketone group in Ketanserin. Its fundamental properties are summarized below.

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Property	Value
Chemical Formula	$C_{22}H_{24}FN_3O_3$[1]
Molecular Weight	397.45 g/mol [1]
Exact Mass	397.1800 u[1]
Appearance	White to off-white solid
pKa	7.5 (estimated, similar to Ketanserin)[2]

Spectroscopic Data

While comprehensive, peer-reviewed spectroscopic data for isolated **Ketanserinol** is not widely published, we can predict the expected spectral characteristics based on its chemical structure and data from analogous compounds. The following tables summarize these expected quantitative values.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Predicted ^{1}H and ^{13}C NMR chemical shifts for **Ketanserinol** in a suitable deuterated solvent such as DMSO-d_6.

Table 1: Predicted ^{1}H NMR Data

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~ 7.0 - 7.8	m	8H	Aromatic protons
~ 5.0 - 5.5	d	1H	CH-OH
~ 4.5	d	1H	OH
~ 2.5 - 3.5	m	10H	Piperidine and ethyl chain protons
~ 1.5 - 2.0	m	4H	Cyclohexane protons

Table 2: Predicted ^{13}C NMR Data

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Chemical Shift (δ) ppm	Assignment
~ 160 - 170	C=O (quinazoline)
~ 110 - 150	Aromatic carbons
~ 70	CH-OH
~ 40 - 60	Piperidine and ethyl chain carbons
~ 20 - 30	Cyclohexane carbons

Mass Spectrometry (MS)

High-resolution mass spectrometry with a soft ionization technique like electrospray ionization (ESI) is expected to yield the following data.

Table 3: Predicted High-Resolution Mass Spectrometry Data

m/z	Ion	Description
398.1878	$[M+H]^+$	Protonated molecular ion
420.1697	$[M+Na]^+$	Sodium adduct
380.1772	$[M-H_2O+H]^+$	Loss of water from the protonated molecule

UV-Visible (UV-Vis) Spectroscopy

The UV-Vis spectrum of **Ketanserinol** is expected to be dominated by the electronic transitions within its aromatic systems.

Table 4: Predicted UV-Vis Absorption Data in Methanol

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λmax (nm)	Molar Absorptivity (ε, $M^{-1}cm^{-1}$)	Chromophore
~ 245	~ 20,000	π → π* transitions in the quinazolinone ring
~ 310	~ 8,000	π → π* transitions in the fluorobenzoyl system

Infrared (IR) Spectroscopy

The IR spectrum will show characteristic absorption bands for the various functional groups present in the molecule.

Table 5: Predicted Infrared (IR) Absorption Bands

Wavenumber (cm^{-1})	Intensity	Assignment
3500 - 3200	Broad, Strong	O-H stretch (alcohol)
3100 - 3000	Medium	Aromatic C-H stretch
2950 - 2850	Medium	Aliphatic C-H stretch
~ 1680	Strong	C=O stretch (amide in quinazolinone)
1600 - 1450	Medium-Strong	C=C stretch (aromatic)
~ 1250	Strong	C-F stretch
~ 1100	Strong	C-O stretch (alcohol)

Experimental Protocols

The following are detailed methodologies for the spectroscopic analysis of a pure sample of **Ketanserinol**.

NMR Spectroscopy

Objective: To obtain high-resolution ^{1}H and ^{13}C NMR spectra for structural elucidation.

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Methodology:

- Sample Preparation: Dissolve 5-10 mg of **Ketanserinol** in approximately 0.6 mL of a suitable deuterated solvent (e.g., DMSO-d_6, $CDCl_3$) in a clean, dry 5 mm NMR tube.
- Instrumentation: Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher).
- ^1H NMR Acquisition:
  - Acquire a standard one-dimensional ^1H spectrum.
  - Typical parameters: 16-32 scans, relaxation delay of 1-2 seconds, spectral width of 12-16 ppm.
  - Reference the spectrum to the residual solvent peak.
- ^{13}C NMR Acquisition:
  - Acquire a proton-decoupled ^{13}C spectrum.
  - Typical parameters: 1024-4096 scans, relaxation delay of 2-5 seconds, spectral width of 200-240 ppm.
  - Reference the spectrum to the solvent peak.
- Data Processing: Apply Fourier transformation, phase correction, and baseline correction to the acquired FIDs using appropriate software.

High-Resolution Mass Spectrometry (HRMS)

Objective: To determine the accurate mass of the molecular ion and identify its elemental composition and fragmentation patterns.

Methodology:

- Sample Preparation: Prepare a dilute solution of **Ketanserinol** (1-10 µg/mL) in a suitable solvent system (e.g., 50:50 acetonitrile:water with 0.1% formic acid for positive ESI).

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- Instrumentation: Use a high-resolution mass spectrometer such as a time-of-flight (TOF) or Orbitrap instrument, coupled to an appropriate liquid chromatography system or direct infusion pump.
- Acquisition:
  - Infuse the sample solution into the ESI source.
  - Acquire data in positive ion mode over a mass range of m/z 100-1000.
  - Perform tandem MS (MS/MS) on the protonated molecular ion to induce fragmentation and aid in structural confirmation.
- Data Analysis: Process the data to determine the accurate mass of the parent and fragment ions. Use the accurate mass to calculate the elemental composition.

UV-Visible Spectrophotometry

Objective: To determine the wavelengths of maximum absorbance (λmax) and the molar absorptivity.

Methodology:

- Sample Preparation: Prepare a stock solution of **Ketanserinol** in a UV-transparent solvent (e.g., methanol, ethanol) of known concentration (e.g., 1 mg/mL). Prepare a series of dilutions to find a concentration that gives an absorbance reading between 0.2 and 1.0.
- Instrumentation: Use a dual-beam UV-Vis spectrophotometer.
- Acquisition:
  - Use a matched pair of quartz cuvettes (1 cm path length). Fill the reference cuvette with the solvent blank.
  - Scan the sample from 400 nm down to 200 nm.
  - Record the absorbance spectrum.

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- Data Analysis: Identify the λmax values. Calculate the molar absorptivity (ε) at each λmax using the Beer-Lambert law (A = εbc).

Fourier-Transform Infrared (FTIR) Spectroscopy

Objective: To identify the functional groups present in the molecule.

Methodology:

- Sample Preparation (ATR):
  - Ensure the ATR crystal is clean.
  - Place a small amount of the solid **Ketanserinol** powder directly onto the crystal.
  - Apply pressure to ensure good contact.
- Instrumentation: Use an FTIR spectrometer equipped with an Attenuated Total Reflectance (ATR) accessory.
- Acquisition:
  - Collect a background spectrum of the empty, clean ATR crystal.
  - Collect the sample spectrum.
  - Typically, 16-32 scans are co-added at a resolution of 4 cm^{-1}.
- Data Analysis: Identify and assign the major absorption bands to the corresponding functional group vibrations.

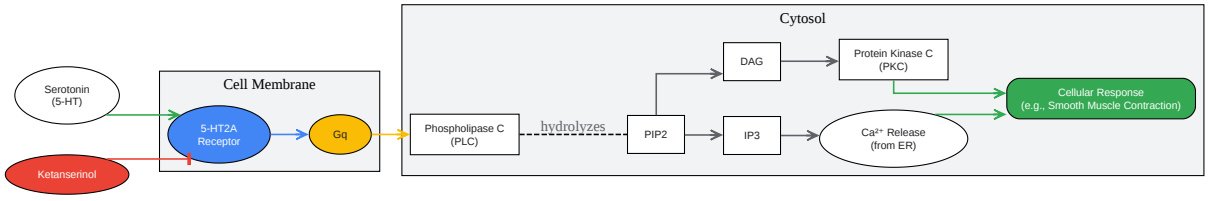
Signaling Pathways

Ketanserinol is the reduced metabolite of Ketanserin. It is presumed to interact with the same signaling pathways as its parent compound, primarily acting as an antagonist at 5-HT_2A and α_1-adrenergic receptors.

5-HT_2A Receptor Antagonism

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Ketanserin, and likely **Ketanserinol**, competitively blocks the 5-HT$_2$A receptor, a Gq-protein coupled receptor. This antagonism inhibits the downstream signaling cascade initiated by serotonin (5-HT).

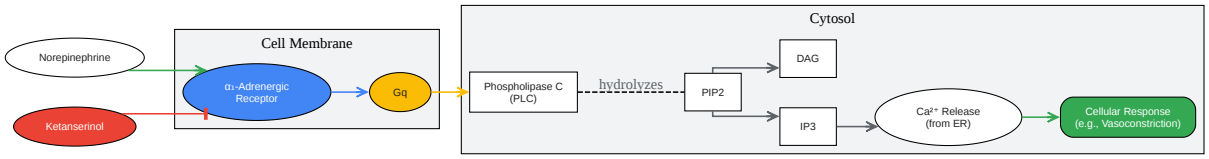


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Caption: 5-HT$_2$A receptor signaling pathway and antagonism by **Ketanserinol**.

α$_1$-Adrenergic Receptor Antagonism

Similarly, **Ketanserinol** is expected to block α$_1$-adrenergic receptors, which are also Gq-protein coupled. This action inhibits the effects of catecholamines like norepinephrine, contributing to vasodilation.



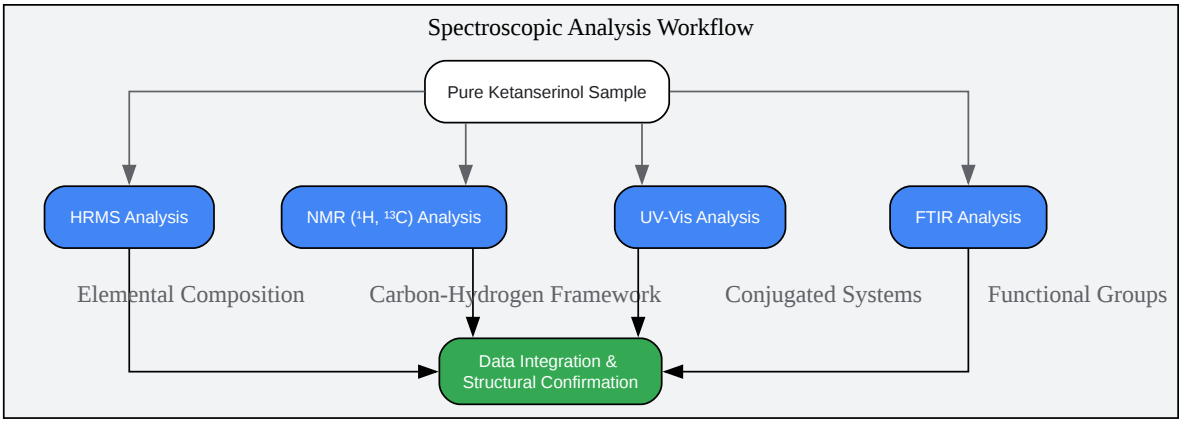
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Caption: α₁-Adrenergic receptor signaling and antagonism by **Ketanserinol**.

Experimental Workflow for Spectroscopic Analysis

The logical flow for a comprehensive spectroscopic characterization of a novel or isolated compound like **Ketanserinol** is outlined below.



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References

- 1. Evidence for an alpha-1 receptor-mediated central sympathoinhibitory action of ketanserin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. longdom.org [longdom.org]

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